

# Powering the Future of Wearable Electronics: Application Notes on Thermoelectric Generators

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## Compound of Interest

Compound Name: G43-C3-TEG

Cat. No.: B12388539

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## Introduction

The rapid advancement of wearable electronic devices for health monitoring, fitness tracking, and personalized medicine has created a critical need for sustainable and unobtrusive power sources. Thermoelectric generators (TEGs) present a compelling solution by converting body heat directly into electrical energy, offering the potential for self-powered, battery-free wearable systems.<sup>[1][2][3]</sup> This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on utilizing TEGs for powering wearable electronic devices.

## Principles of Thermoelectric Power Generation for Wearable Applications

Thermoelectric generators operate on the Seebeck effect, where a temperature difference across a thermoelectric material creates a voltage.<sup>[4][5]</sup> In the context of wearable technology, the temperature gradient between the human body (hot side) and the ambient environment (cold side) is harnessed to generate a continuous power supply. The efficiency of this energy conversion is dependent on the thermoelectric material's figure of merit (ZT), the magnitude of the temperature difference ( $\Delta T$ ), and the design of the TEG module.

The integration of TEGs into wearable devices necessitates materials that are not only efficient but also flexible, lightweight, and biocompatible. Recent breakthroughs have focused on developing flexible thermoelectric materials and device architectures to ensure user comfort and robust performance during movement.

## Materials and Device Architectures

A variety of materials and designs are being explored to optimize the performance and wearability of TEGs.

### Thermoelectric Materials

- **Inorganic Materials:** Bismuth telluride ( $\text{Bi}_2\text{Te}_3$ ) and its alloys remain the most widely used materials for room-temperature applications due to their high ZT. Innovations in fabricating these materials into flexible forms, such as thin films and nanowires, have been crucial for wearable applications. Silver selenide ( $\text{Ag}_2\text{Se}$ ) has also emerged as a promising flexible thermoelectric material.
- **Organic Materials:** Conductive polymers like polyaniline (PANI) and PEDOT:PSS offer inherent flexibility, are lightweight, and can be processed at low temperatures. While their thermoelectric performance is generally lower than inorganic materials, they are excellent candidates for applications where flexibility is paramount.
- **Composite Materials:** Combining inorganic thermoelectric nanomaterials with flexible polymer matrices offers a way to balance performance and mechanical compliance.

### Device Architectures

- **Flexible TEGs:** These designs often involve depositing thermoelectric materials onto flexible substrates like polyimide or fabricating freestanding films.
- **Stretchable TEGs:** To accommodate the dynamic nature of the human body, stretchable TEGs are being developed using serpentine interconnects or embedding thermoelectric elements in elastomeric substrates.
- **Fiber-Based TEGs:** Thermoelectric fibers can be woven into textiles, enabling the creation of "smart clothing" that can generate power.

## Quantitative Performance Data

The following tables summarize the performance of various TEG materials and device structures for wearable applications.

| Thermoelectric Material         | Device Structure            | Substrate                      | Power Density ( $\mu\text{W}/\text{cm}^2$ )            | Open-Circuit Voltage (mV)           | Test Conditions                | Reference |
|---------------------------------|-----------------------------|--------------------------------|--|-------------------------------------|--------------------------------|-----------|
| Bi <sub>2</sub> Te <sub>3</sub> | Flexible Module             | Flexible Printed Circuit Board | 5.60   | 8.8                                 | Room Temperature               |           |
| Bi <sub>2</sub> Te <sub>3</sub> | Stretchable, Substrate-Free | -                              | 13.8 (static),<br>71.8 (2 m/s air)                     | 78.2 (static),<br>178.1 (2 m/s air) | Worn on forehead, 15°C ambient |           |
| Bi <sub>2</sub> Te <sub>3</sub> | Flexible, Inkjet-Printed    | Polyimide                      | -  | -                                   | -                              |           |
| Ag <sub>2</sub> Se Nanowires    | Flexible Film               | Porous Nylon                   | World-record for its class (specific value not stated) | -                                   | -                              |           |
| -                               | Wearable TEG on arm         | -                              | 1.43   | -                                   | Average across 3 subjects      |           |

| Wearable Device                          | Typical Power Consumption                                       |
|--|---|
| Electronic Watches and Hygrothermographs | Sufficiently powered by high-output flexible TEGs               |
| Wireless Health Sensors                  | ~10 $\mu$ W   |
| Electrocardiogram (ECG) Module           | Can be driven in real-time by high-performance stretchable TEGs |

## Experimental Protocols

### Protocol for Fabrication of a Flexible TEG using Inkjet Printing

This protocol is a generalized procedure based on reported fabrication methods.

Materials:

- Bi<sub>2</sub>Te<sub>3</sub>-based thermoelectric inks (n-type and p-type)
- Flexible polyimide substrate
- Silver nanoparticle ink for electrical contacts
- Inkjet printer with appropriate printheads
- Photonics curing system or vacuum oven

Procedure:

- Substrate Preparation: Clean the polyimide substrate with isopropanol and deionized water, followed by oxygen plasma treatment to enhance surface wettability.
- Printing Thermoelectric Legs:
  - Load the n-type and p-type thermoelectric inks into separate cartridges of the inkjet printer.

- Design the desired pattern of alternating n-type and p-type rectangular legs using appropriate software.
- Print the thermoelectric legs onto the polyimide substrate. Multiple printing passes may be required to achieve the desired thickness.
- Dry the printed film at a low temperature (e.g., 60-80°C) between passes to prevent ink bleeding.
- Sintering/Annealing:
  - Sinter the printed thermoelectric films to improve their electrical conductivity and thermoelectric properties. This can be done using a photonics curing system or by annealing in a vacuum oven at a temperature optimized for the specific ink formulation.
- Printing Electrical Contacts:
  - Print the top electrical contacts using silver nanoparticle ink to connect the n-type and p-type legs in series.
  - Sinter the silver contacts according to the ink manufacturer's specifications.
- Encapsulation (Optional):
  - Encapsulate the device with a biocompatible polymer (e.g., polydimethylsiloxane - PDMS) to protect it from mechanical stress and moisture.

## Protocol for Characterization of a Wearable TEG

### Equipment:

- Heating source (e.g., hot plate, simulated skin testbed)
- Heat sink or ambient air for the cold side
- Thermocouples to measure hot-side and cold-side temperatures
- Voltmeter/Multimeter

- Variable load resistor
- Data acquisition system

Procedure:

- Open-Circuit Voltage (Voc) Measurement:
  - Attach the hot side of the TEG to the heating source set to a temperature simulating human skin (e.g., 32-35°C).
  - Expose the cold side to the ambient air.
  - Measure the temperatures of the hot and cold sides using thermocouples.
  - Measure the voltage across the TEG terminals with a high-impedance voltmeter. This is the Voc.
- Power Output Measurement:
  - Connect the TEG to a variable load resistor.
  - For a fixed temperature difference ( $\Delta T$ ), vary the load resistance and measure the corresponding voltage (V) and current (I) across the load.
  - Calculate the output power ( $P = V * I$ ) for each load resistance.
  - The maximum power output is achieved when the load resistance matches the internal resistance of the TEG.
- Power Density Calculation:
  - Divide the maximum power output by the area of the TEG to obtain the power density (in  $\mu\text{W}/\text{cm}^2$ ).
- On-Body Testing:
  - Attach the TEG to a human subject (e.g., on the wrist or forehead).

- Measure the Voc and power output under real-world conditions, such as sitting, walking, and in different ambient temperatures.

## System Integration and Power Management

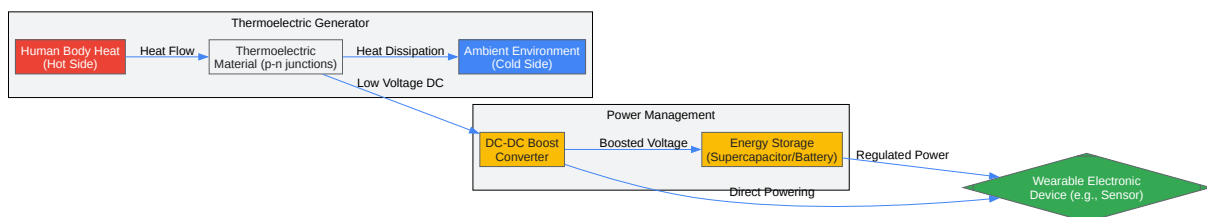
The low output voltage of TEGs (typically in the millivolt range) necessitates a power management circuit to boost the voltage to a level usable by most electronic devices ( $\geq 1V$ ).

Key Components:

- **DC-DC Boost Converter:** An ultra-low voltage boost converter is essential to step up the TEG's output voltage. Devices like the LT3108 are designed for such energy harvesting applications.
- **Energy Storage:** A supercapacitor or a small rechargeable battery can be used to store the energy generated by the TEG, providing a stable power supply for the wearable device, especially during periods of low temperature difference.

## Visualizing Workflows and Pathways

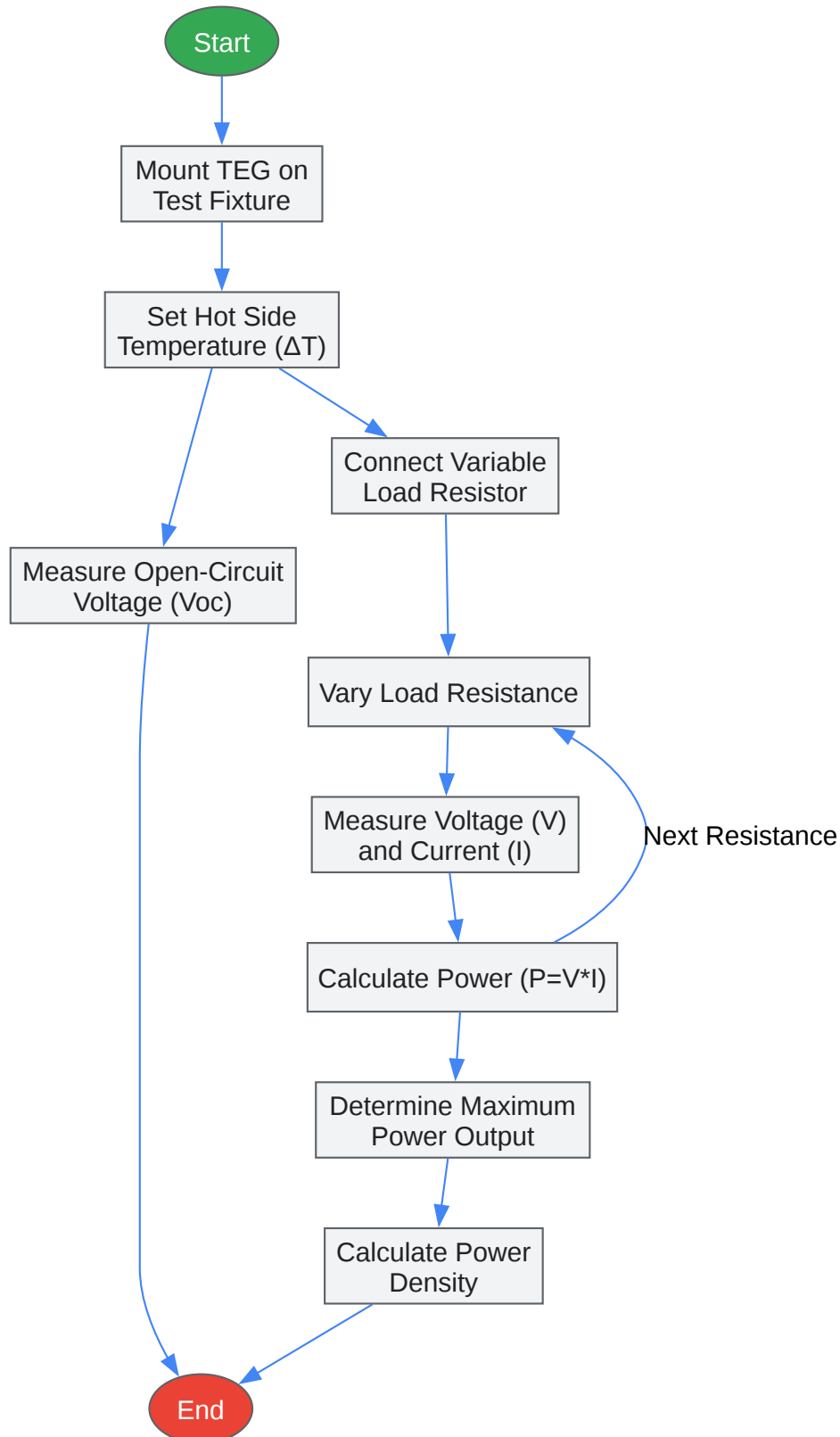
### Logical Workflow for TEG-Powered Wearable Device



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Caption: Logical workflow from heat harvesting to device powering.

## Experimental Workflow for TEG Characterization



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Caption: Experimental workflow for TEG performance characterization.

## Conclusion and Future Perspectives

Thermoelectric generators hold immense promise for creating a new generation of self-powered wearable devices. Continued research in novel materials with higher ZT, advanced device fabrication techniques, and efficient power management electronics will be critical to realizing their full potential. As the power consumption of wearable electronics continues to decrease, TEGs are poised to become a key enabling technology for long-term, continuous health monitoring and other wearable applications.

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